# Application Note: Building a Simple Laboratory Results Database with ndbm

**Author**: BenchChem Technical Support Team. **Date**: December 2025

| Compound of Interest | | |
|---|---|---|
| Compound Name: | NDBM | |
| Cat. No.: | B12393030 | Get Quote |

For Researchers, Scientists, and Drug Development Professionals

## Introduction

In a laboratory setting, managing and accessing experimental data efficiently is crucial for timely analysis and decision-making. For smaller to medium-sized datasets, a lightweight, serverless database solution can be a practical and cost-effective choice. This application note provides a detailed protocol for building a simple, yet robust, database for laboratory results using Python's dbm.**ndbm** module. **ndbm** is a key-value store, which is a type of database that uses a simple key to store and retrieve an associated value. This approach is well-suited for storing structured data associated with unique identifiers, such as sample IDs or experiment numbers.

This document will guide you through the process of structuring your data, creating the database, adding new results, and retrieving information. We will also demonstrate how to visualize the experimental workflow using Graphviz, a graph visualization software.

## Data Structure Strategy

Before implementing the database, it is essential to define a clear and consistent data structure for your lab results. Since **ndbm** is a key-value store, we will use a unique identifier as the key (e.g., a unique sample ID). The value will be a Python dictionary containing all the relevant information about that sample and its associated experiments. This dictionary will be serialized using the pickle module before being stored in the **ndbm** database.

 Tech Support

Our proposed data structure for each record is a nested dictionary with three main sections:

- sample_info: Contains metadata about the sample.

- experimental_parameters: Details the conditions of the experiment.

- results: Stores the quantitative and qualitative outcomes.

Here is an example of the data structure for a single entry:

This structure is flexible and can be adapted to various experimental designs.

# Experimental Protocols

This section provides the detailed Python protocols for creating and managing your **ndbm** lab results database.

## Protocol: Creating and Populating the Database

This protocol outlines the steps to create a new **ndbm** database and add the first record.

Materials:

- Python 3.x

- dbm module (part of the Python standard library)

- pickle module (part of the Python standard library)

Procedure:

- Import necessary modules:

- Define the database file name:

- Define the data for the first entry:

- Open the database in 'c' mode (create if it doesn't exist, read/write):

 Tech Support

## Protocol: Adding and Updating Records

This protocol describes how to add new records and update existing ones.

Procedure:

- Define the new data:

- Open the database in 'w' mode (read/write):

## Protocol: Retrieving and Displaying Data

This protocol details how to fetch and deserialize data for a specific sample.

Procedure:

- Define the sample ID to retrieve:

- Open the database in 'r' mode (read-only):

# Data Presentation

For clear comparison, quantitative data from multiple experiments can be summarized in tables. The following is an example of how to programmatically generate such a table from the database.

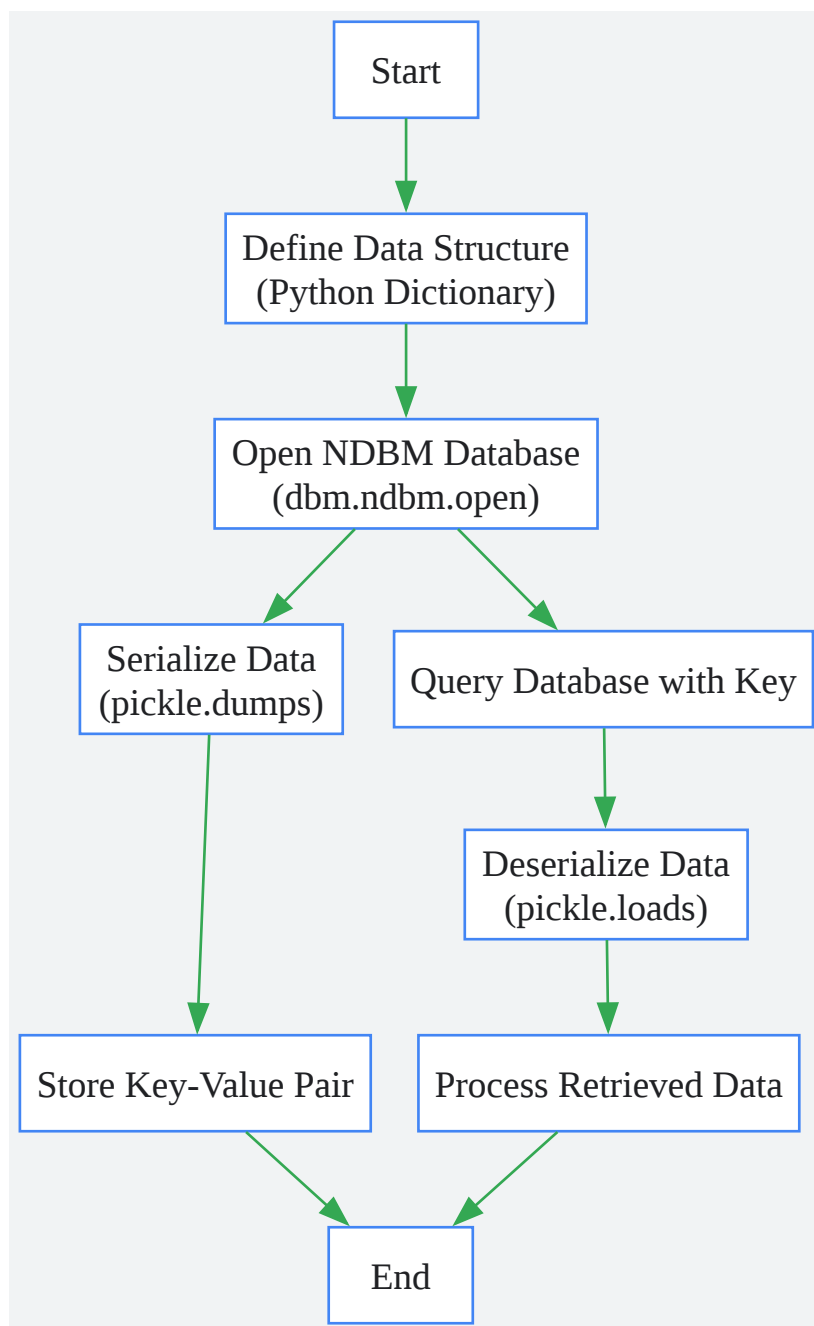| Sample ID | Compound ID | Cell Line | Concentration (uM) | Incubation (hr) | Viability (%) |
|---|---|---|---|---|---|
| CMPD-001-T01 | CMPD-001 | HEK293 | 10 | 24 | 85.5 |
| CMPD-002-T01 | CMPD-002 | A549 | 5 | 48 | 92.1 |

# Visualizations

Visualizing workflows and relationships can significantly aid in understanding complex experimental processes. The following diagrams are generated using the Graphviz DOT

 Tech Support

language.

## Database Interaction Workflow

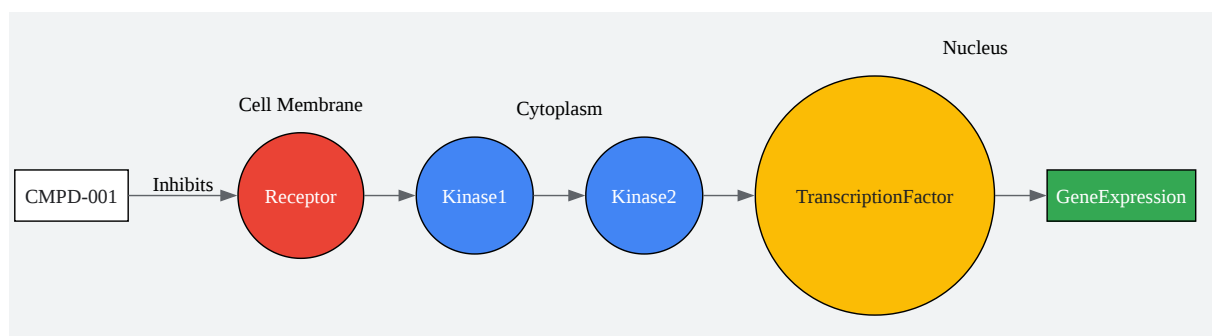This diagram illustrates the logical flow of creating, populating, and querying the **ndbm** database.

Figure 1: Workflow for database interaction.

# Signaling Pathway Example

This is a hypothetical signaling pathway diagram that could be relevant to the experimental data being stored.



Click to download full resolution via product page

Figure 2: Example signaling pathway.

- To cite this document: BenchChem. [Application Note: Building a Simple Laboratory Results Database with ndbm]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12393030#how-to-build-a-simple-database-with-ndbm-for-lab-results]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?**   Request Custom Synthesis Quote

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Tech Support